

Isovanillin-d3: A Comprehensive Technical Guide to Safety and Handling

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This document provides an in-depth guide to the safe handling, storage, and disposal of **Isovanillin-d3** (3-Hydroxy-4-methoxybenzaldehyde-d3). While specific safety data for the deuterated form is limited, the information presented here is based on the well-documented profile of its non-deuterated counterpart, Isovanillin. The primary difference in the deuterated isotopologue is its use as a stable isotope tracer, which does not significantly alter its fundamental chemical hazards.[1]

Chemical and Physical Properties

Isovanillin-d3 is the deuterium-labeled version of Isovanillin, a naturally occurring organic compound and an inhibitor of aldehyde oxidase.[1][2] Understanding its physical and chemical properties is fundamental to its safe handling in a laboratory setting.



Property	Value	Source
Chemical Formula	C ₈ H ₅ D ₃ O ₃	[1]
Molecular Weight	155.17 g/mol	[1]
CAS Number	74495-73-1	[1]
Unlabeled CAS No.	621-59-0	[1]
Appearance	Light brown powder	[3]
Melting Point	112 - 116 °C	[3][4]
Boiling Point	179 °C at 20 hPa	[3]
Flash Point	> 100 °C (> 212 °F)	[4]
Solubility	Soluble in acetone and methanol	[3]

Toxicological Data and Hazard Identification

Isovanillin is classified as an irritant. The GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications are based on reports from multiple suppliers to the European Chemicals Agency (ECHA).[2]

Hazard Class	GHS Classification	Details
Acute Toxicity	LD50 Intraperitoneal (Rat)	1276 mg/kg
Skin Corrosion/Irritation	Warning (H315)	Causes skin irritation.[2][5]
Serious Eye Damage/Irritation	Warning (H319)	Causes serious eye irritation. [2][5]
Specific Target Organ Toxicity (Single Exposure)	Warning (H335)	May cause respiratory irritation.[2]

The following diagram outlines the primary hazards associated with **Isovanillin-d3** and the necessary control measures.



Caption: Hazard Identification and Control Measures Diagram.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is critical to minimize exposure and ensure laboratory safety.

Engineering Controls

- Work should be conducted in a well-ventilated area.
- For procedures that may generate dust or aerosols, a local exhaust ventilation system or a chemical fume hood should be used.[5]

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or glasses.[4][5]
- Hand Protection: Wear appropriate protective gloves (e.g., nitrile rubber).[4][5]
- Skin and Body Protection: A lab coat should be worn. Take off any contaminated clothing and wash it before reuse.[5]
- Respiratory Protection: If dust is generated, use a NIOSH-approved N95 dust mask or equivalent.[4]

The following workflow illustrates the standard operating procedure for handling **Isovanillin-d3** in a laboratory setting.

Caption: Standard Laboratory Workflow for Isovanillin-d3.

Storage and Stability

Proper storage is necessary to maintain the integrity of the compound.

 Storage Conditions: Keep the container tightly closed and store in a cool, dark, and dry place.[5] Shipping is typically done at room temperature, but specific storage



recommendations can be found on the product's Certificate of Analysis.[1]

- Incompatible Materials: Store away from strong oxidizing agents.
- Storage Class: Classified as a combustible solid (Storage Class 11).[4]

First Aid Measures

In the event of exposure, follow these first aid protocols.

Exposure Route	First Aid Procedure
Skin Contact	Wash off with soap and plenty of water. If skin irritation occurs, get medical advice or attention. [3][5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention.[3][5]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration.[3] If respiratory irritation occurs, seek medical advice.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water and get medical advice if you feel unwell.[3][5]

Experimental Protocols

Detailed experimental protocols for the use of **Isovanillin-d3** are application-specific and not available in general safety literature. As a deuterated stable isotope, its primary use is as a tracer for quantitation in drug development and metabolism studies.[1] Researchers should develop specific protocols based on their experimental design, incorporating the safety and handling information provided in this guide. The synthesis and purification of the non-deuterated Isovanillin have been described in patent literature, involving steps such as dealkylation, extraction, and crystallization.[6][7] These procedures are for manufacturing and not for typical laboratory use of the final product.



Spill and Disposal Procedures

- Spill Response: In case of a spill, avoid dust formation. Sweep up the material and place it in a suitable, closed container for disposal. Ensure adequate ventilation.
- Waste Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.

This guide provides a comprehensive overview of the safety and handling considerations for **Isovanillin-d3** based on available data. Always consult the specific Safety Data Sheet (SDS) provided by the supplier before use and adhere to all institutional safety protocols.

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